

Stereoisomers of Nerol: A Technical Guide to Their Chemical Properties and Biological Interactions

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Compound of Interest

Compound Name: Nerol

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Abstract

Nerol, a naturally occurring monoterpene alcohol, is a valuable component in the fragrance, cosmetic, and pharmaceutical industries, prized for its fresh, sweet, rose-like aroma. As a molecule featuring a double bond, **nerol** exists as stereoisomers, primarily as the cis-trans isomers **nerol** and geraniol, respectively. These isomers, while structurally similar, exhibit distinct chemical and biological properties that are critical for their application. This technical guide provides an in-depth analysis of the stereoisomers of **nerol**, with a focus on their chemical properties, experimental protocols for their synthesis and analysis, and their interactions with biological signaling pathways. This document is intended for researchers, scientists, and professionals in drug development seeking a comprehensive understanding of these important molecules.

Introduction to the Stereoisomers of Nerol

Nerol is the common name for (2Z)-3,7-dimethylocta-2,6-dien-1-ol. Its structure contains two double bonds, one of which gives rise to geometric isomerism.

- **Nerol** (cis-isomer): The substituent groups at the C2-C3 double bond are on the same side. It possesses a fresh, sweet, rose-like scent.^[1]

- Geraniol (trans-isomer): The substituent groups at the C2-C3 double bond are on opposite sides. It has a stronger rose-like aroma compared to **nerol**.

While **nerol** and geraniol are diastereomers, the presence of a chiral center would give rise to enantiomers. While **nerol** itself is not chiral, derivatives of **nerol** can be.

Comparative Chemical Properties of Nerol and Geraniol

The cis and trans configurations of **nerol** and geraniol lead to differences in their physical and chemical properties. These distinctions are crucial for their separation and individual applications.

Property	Nerol (cis)	Geraniol (trans)	References
Molecular Formula	C ₁₀ H ₁₈ O	C ₁₀ H ₁₈ O	[2]
Molar Mass	154.25 g/mol	154.25 g/mol	[2]
Appearance	Colorless oily liquid	Colorless to pale-yellow oily liquid	[2][3]
Odor	Fresh, sweet, rose-like	Sweet, rose-like	[1]
Boiling Point	225-227 °C	229-230 °C	[2][3]
Melting Point	< -15 °C	< -15 °C	[2]
Density	0.876 g/cm ³ at 20 °C	0.889 g/cm ³ at 20 °C	[4]
Refractive Index	1.4746 at 20 °C	1.4766 at 20 °C	[2]
Solubility in Water	1311 mg/L at 25 °C	Low	[2]
Solubility in Organic Solvents	Soluble in ethanol, ether, chloroform	Soluble in ethanol, ether, chloroform	[3]
Flash Point	107.78 °C (closed cup)	108 °C	[2]
log Kow (Octanol-Water Partition Coefficient)	3.47	3.56	[2]
Reactivity	More prone to cyclization in the presence of acid	Less prone to cyclization than nerol	[4][5]

Experimental Protocols

Synthesis of Nerol and Geraniol

A common industrial method for the synthesis of a mixture of **nerol** and geraniol involves the use of citral as a starting material.

Protocol: Solid-Phase Synthesis from Citral

This method utilizes a ball-milling reactor for a green and efficient synthesis.

- Materials:
 - Citral
 - Paraformaldehyde
 - Sodium hydroxide
 - Quaternary phosphonium salt (auxiliary agent)
 - Washing solvent (e.g., ethanol, methyl tert-butyl ether, ethyl acetate)
- Procedure:
 - Combine citral, paraformaldehyde, and sodium hydroxide in a ball-milling reactor.
 - Add a quaternary phosphonium salt as an auxiliary agent.
 - Initiate the solid-phase reaction in the ball-milling reactor.
 - Upon completion of the reaction, the resulting slurry is subjected to vibratory screening separation.
 - The separated material is then centrifugally separated and washed. The washing solvent used can be one or more of micromolecule alcohol, halogenated hydrocarbon, ether, or ester, with the amount being 1-4 times the mass of the material.
 - Finally, the washed product is distilled to obtain a mixture of **nerol** and geraniol.^[6]

Separation of Nerol and Geraniol

Due to their similar boiling points, the separation of **nerol** and geraniol by simple distillation is challenging. Chromatographic methods are often employed.

Protocol: Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

This protocol is suitable for the quantitative analysis of **nerol** and geraniol in a mixture, such as in wine samples.

- Instrumentation:
 - Gas chromatograph coupled to a mass spectrometer (GC-MS).
 - SPME fiber (e.g., 50/30 μm DVB/CAR/PDMS) for headspace analysis.
- Sample Preparation (for wine analysis):
 - Prepare internal standards of deuterated **nerol** and geraniol.
 - Spike the wine sample with the internal standards.
- GC-MS Conditions:
 - Injection: The SPME fiber is exposed to the headspace of the sample for a set time (e.g., 40 minutes) and then desorbed in the GC inlet.^[7]
 - Column: Use a suitable capillary column (e.g., HP-5MS).
 - Oven Temperature Program: An example program could be an initial temperature of 40°C held for 2 minutes, then ramped to 220°C at a rate of 10°C/min, and held for 10 minutes.
 - Carrier Gas: Helium.
 - Mass Spectrometer: Operated in Selective Ion Monitoring (SIM) mode for quantification, monitoring characteristic ions for **nerol**, geraniol, and their deuterated standards.^[8]

Biological Signaling Pathways

Nerol and its derivatives are not merely fragrance compounds; they also interact with biological systems, influencing cellular signaling pathways.

Nerol and Lipid Synthesis in Human Sebocytes

Recent research has shown that **nerol** can enhance lipid synthesis in human sebocytes, which has implications for skin health and the treatment of skin disorders. This effect is mediated

through the cannabinoid receptor-2 (CB2) and the MAPK signaling pathway.

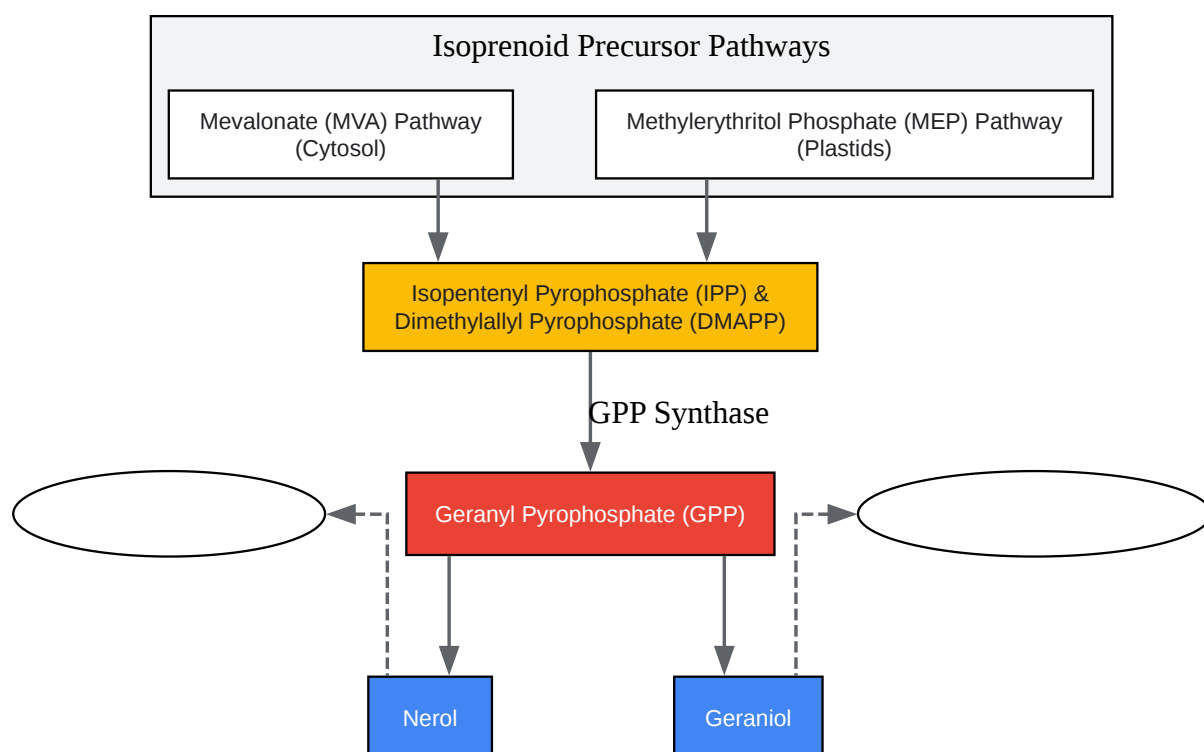


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Caption: **Nerol**-induced lipid synthesis pathway in human sebocytes.

Biosynthesis of Nerol in Plants

Nerol is synthesized in plants via the mevalonate (MVA) or the methylerythritol phosphate (MEP) pathway, which produce the universal isoprene precursors, isopentenyl pyrophosphate (IPP) and dimethylallyl pyrophosphate (DMAPP).



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